

O-Nornuciferine: A Technical Overview of its Metabolic Formation from Nuciferine

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Compound of Interest

Compound Name: O-Nornuciferine

Cat. No.: B208564

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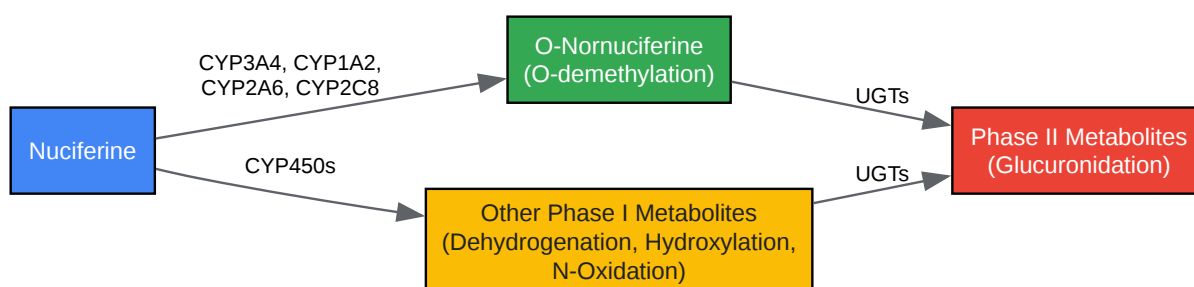
For Researchers, Scientists, and Drug Development Professionals

Introduction

Nuciferine, a prominent aporphine alkaloid isolated from the leaves of *Nelumbo nucifera* (the sacred lotus), has garnered significant attention for its diverse pharmacological activities, including anti-hyperlipidemic, anti-obesity, and antipsychotic-like effects. As with any bioactive compound, a thorough understanding of its metabolic fate is crucial for drug development, enabling the assessment of its efficacy, safety, and potential drug-drug interactions. One of the key metabolic pathways of nuciferine is O-demethylation, leading to the formation of **O-nornuciferine**. This technical guide provides a comprehensive overview of **O-nornuciferine** as a metabolite of nuciferine, summarizing the current state of knowledge on its formation, the enzymes involved, and its potential biological significance. While quantitative data on **O-nornuciferine** remains limited, this document consolidates the available information and provides general experimental protocols relevant to its study.

Metabolic Pathway of Nuciferine to O-Nornuciferine

Nuciferine undergoes extensive phase I and phase II metabolism in the liver. The primary phase I reactions include demethylation, dehydrogenation, hydroxylation, and N-oxidation. O-demethylation of nuciferine results in the formation of **O-nornuciferine**. This reaction is primarily catalyzed by a consortium of Cytochrome P450 (CYP) enzymes.



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Caption: Metabolic pathway of nuciferine to **O-nornuciferine** and other metabolites.

Enzymology of O-Nornuciferine Formation

In vitro studies utilizing human liver microsomes have identified several CYP450 isoenzymes responsible for the metabolism of nuciferine. Specifically, the O-demethylation reaction to form **O-nornuciferine** is catalyzed by CYP3A4, CYP1A2, CYP2A6, and CYP2C8.[1] The involvement of multiple CYP enzymes suggests a complex metabolic profile and a potential for drug-drug interactions with compounds that are substrates, inhibitors, or inducers of these enzymes.

Quantitative Data

Currently, there is a paucity of publicly available quantitative data specifically detailing the conversion rate of nuciferine to **O-nornuciferine** in either in vitro or in vivo systems. While pharmacokinetic studies have been conducted for nuciferine and its other metabolite, N-nornuciferine, in rats, similar data for **O-nornuciferine** is not yet available.[2][3][4] The tables below present the available pharmacokinetic data for nuciferine and N-nornuciferine for comparative purposes.

Table 1: Pharmacokinetic Parameters of Nuciferine in Rats[2]

Parameter	Oral Administration (50 mg/kg)	Intravenous Administration (10 mg/kg)
Cmax (µg/mL)	1.71 ± 0.45	-
Tmax (h)	0.9 ± 0.72	-
t1/2 (h)	2.48 ± 0.66	2.09 ± 0.64
AUC0-t (µg·h/mL)	6.13 ± 1.35	2.09 ± 0.38
AUC0-inf (µg·h/mL)	6.20 ± 1.33	2.13 ± 0.40
Vd (L/kg)	7.87 ± 2.84	9.48 ± 3.17
CL (L/h/kg)	2.19 ± 0.45	2.15 ± 0.36
Oral Bioavailability (F%)	58.13	-

Table 2: Pharmacokinetic Parameters of N-Nornuciferine in Rats

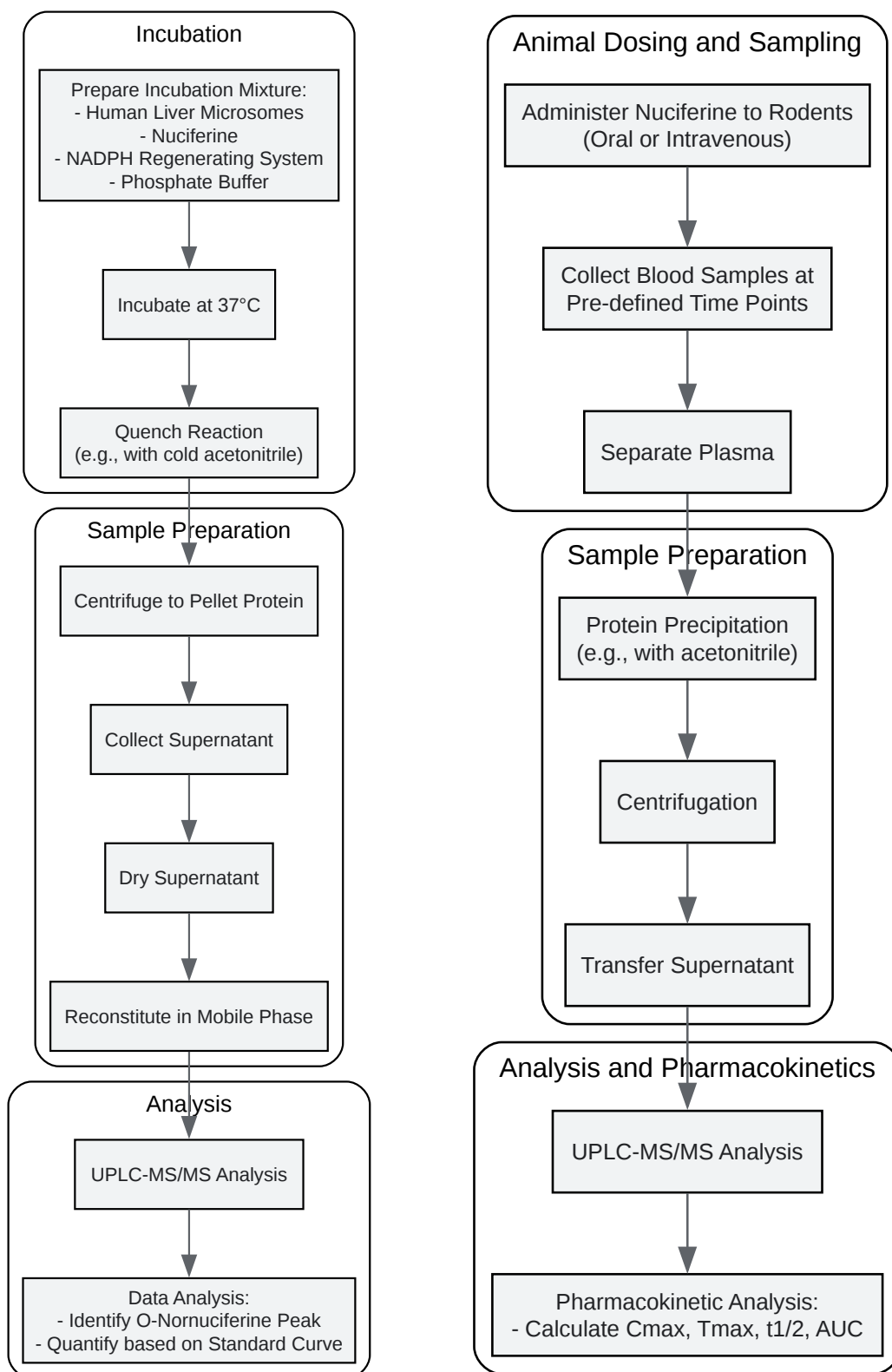
Parameter	Oral Administration (50 mg/kg)	Intravenous Administration (10 mg/kg)
Cmax (µg/mL)	0.57 ± 0.10	-
Tmax (h)	1.65 ± 0.78	-
t1/2 (h)	2.94 ± 0.40	3.84 ± 1.27
AUC0-t (µg·h/mL)	3.32 ± 0.67	0.74 ± 0.20
AUC0-inf (µg·h/mL)	3.40 ± 0.70	0.85 ± 0.28
Vd (L/kg)	10.34 ± 2.64	15.17 ± 2.17
CL (L/h/kg)	2.44 ± 0.56	2.61 ± 1.13
Oral Bioavailability (F%)	79.91	-

Experimental Protocols

The following sections outline generalized experimental protocols that can be adapted for the study of **O-nornuciferine** formation from nuciferine.

In Vitro Metabolism of Nuciferine in Human Liver Microsomes

This protocol describes a general procedure to study the in vitro metabolism of nuciferine and identify the formation of **O-nornuciferine**.



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References

- 1. Characterization of nuciferine metabolism by P450 enzymes and uridine diphosphate glucuronosyltransferases in liver microsomes from humans and animals - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Pharmacokinetics of Nuciferine and N-Nornuciferine, Two Major Alkaloids From Nelumbo nucifera Leaves, in Rat Plasma and the Brain [frontiersin.org]
- 3. Pharmacokinetics of Nuciferine and N-Nornuciferine, Two Major Alkaloids From Nelumbo nucifera Leaves, in Rat Plasma and the Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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